

# 2-(2-chloroethoxy)acetic acid CAS number and properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-(2-chloroethoxy)acetic Acid

Cat. No.: B114566

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An In-depth Technical Guide to **2-(2-chloroethoxy)acetic acid**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-(2-chloroethoxy)acetic acid**, a key chemical intermediate in various synthetic processes. This document outlines its chemical and physical properties, safety and handling protocols, and detailed experimental procedures for its synthesis.

## Chemical Identity and Properties

**2-(2-chloroethoxy)acetic acid** is a carboxylic acid derivative that serves as a versatile building block in organic synthesis. Its bifunctional nature, containing both a carboxylic acid and a chloroethoxy group, makes it a valuable precursor for the synthesis of more complex molecules, particularly in the pharmaceutical industry.[\[1\]](#)[\[2\]](#)

CAS Number: 14869-41-1[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Synonyms: 2-(2-Chloroethoxy)ethanoic acid, 5-Chloro-3-oxapentanoic acid[\[6\]](#)

## Physicochemical Properties

The physical and chemical properties of **2-(2-chloroethoxy)acetic acid** are summarized in the table below. It is typically a colorless to pale-yellow liquid or solid.

Property	Value	Reference
Molecular Formula	C <sub>4</sub> H <sub>7</sub> ClO <sub>3</sub>	[3][4]
Molecular Weight	138.55 g/mol	[3][4][5]
Appearance	Colorless to Pale-yellow to Yellow-brown Liquid or Solid	
Boiling Point	130-132 °C (at 5 mmHg)	[7]
Density	1.326 g/mL	[7]
Purity	≥95% - 99%	[3][4][8]
Storage Temperature	Room Temperature	[3]

## Chemical Structure and Identifiers

The unique structure of **2-(2-chloroethoxy)acetic acid** is central to its utility as a chemical intermediate.[1]

Identifier	Value	Reference
IUPAC Name	2-(2-chloroethoxy)acetic acid	[4][5]
SMILES	O=C(O)COCCCl	[3][4]
InChI	1S/C4H7ClO3/c5-1-2-8-3-4(6)7/h1-3H2,(H,6,7)	[5]
InChI Key	MHXJETVNZPUVEN-UHFFFAOYSA-N	[5]
MDL Number	MFCD17014832	[3][5][6]

## Safety and Handling

Appropriate safety precautions must be observed when handling **2-(2-chloroethoxy)acetic acid**. It is classified as a hazardous substance.

Signal Word: Warning[5]

## Hazard Statements

Code	Statement	Reference
H302	Harmful if swallowed	<a href="#">[5]</a>
H314	Causes severe skin burns and eye damage	<a href="#">[6]</a>
H315	Causes skin irritation	<a href="#">[5]</a>
H319	Causes serious eye irritation	<a href="#">[5]</a>
H335	May cause respiratory irritation	<a href="#">[5]</a>

## Precautionary Statements and Safe Handling

Code	Statement	Reference
P261	Avoid breathing dust/fume/gas/mist/vapors/spray	<a href="#">[5]</a>
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing	<a href="#">[5]</a>

### General Handling Precautions:

- Avoid all personal contact, including inhalation.[\[9\]](#)
- Use in a well-ventilated area.[\[9\]](#)
- Wear protective clothing, gloves, and eye/face protection.[\[9\]](#)[\[10\]](#)
- Keep containers securely sealed when not in use.[\[9\]](#)
- Store in a cool, dry, well-ventilated area away from incompatible materials.[\[9\]](#)

- Ground and bond containers and receiving equipment to prevent static discharge.

## Experimental Protocols: Synthesis of 2-(2-chloroethoxy)acetic acid

Several methods for the synthesis of **2-(2-chloroethoxy)acetic acid** have been reported.

Below are detailed protocols for two common approaches.

### Synthesis via Oxidation of 2-Chloroethoxyethanol with Hydrogen Peroxide

This method utilizes the oxidation of 2-chloroethoxyethanol to produce the target compound.

#### Materials:

- Ethylene glycol mono-2-chloroethyl ether (2-chloroethoxyethanol)
- 30% aqueous hydrogen peroxide solution
- Sodium sulfate dihydrate
- Tri-octylmethyl ammonium sulfate
- Aqueous sodium thiosulfate
- Ethyl acetate
- Anhydrous sodium sulfate

#### Procedure:

- Combine 10 g (0.08 mol) of ethylene glycol mono-2-chloroethyl ether with 22.8 g (0.2 mol) of a 30% aqueous hydrogen peroxide solution.[11]
- Add 0.53 g (1.6 mmol) of sodium sulfate dihydrate and 0.75 g (1.6 mmol) of tri-octylmethyl ammonium sulfate to the mixture.[11]
- Stir the reaction mixture at 90°C for 4 hours.[11]

- After the reaction is complete, quench the reaction by adding aqueous sodium thiosulfate. [11]
- Extract the mixture with 50 mL of ethyl acetate.[11]
- Combine the organic layers, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield crude **2-(2-chloroethoxy)acetic acid** as an oil.[11]

## Synthesis via Oxidation of 2-Chloroethoxyethanol with Nitric Acid

This alternative method employs nitric acid as the oxidizing agent.

### Materials:

- 2-(2-chloroethoxy)ethanol
- Concentrated nitric acid
- Water

### Procedure:

- In a three-necked flask equipped with a reflux condenser and a gas absorption device, chill the flask to 0-5 °C.[7]
- Add 12.45 g (0.1 mol) of 2-(2-chloroethoxy)ethanol to the flask.[7]
- At this temperature, slowly add 9.7 mL of concentrated nitric acid (0.1 mol) that has been diluted with 24.9 mL of water.[7]
- The reaction is carried out for 18-24 hours at a temperature between 10 °C and 100 °C.[7]
- Upon completion, the product can be isolated.

## Applications in Research and Development

**2-(2-chloroethoxy)acetic acid** is a crucial intermediate in the synthesis of various pharmaceuticals and serves as a valuable reagent in chemical research.[1]

Key Applications:

- Pharmaceutical Intermediate: It is a key building block in the synthesis of the second-generation antihistamine, cetirizine, and the calcium channel blocker, amlodipine.[2]
- Organic Synthesis: Its structure is utilized for creating a wide range of organic compounds.[1]
- Drug Design and Medicinal Chemistry: The bifunctional nature of the compound is valuable in designing complex molecules, including its use in the synthesis of potential enzyme inhibitors and Proteolysis-Targeting Chimeras (PROTACs).[2]

## Visualized Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis of **2-(2-chloroethoxy)acetic acid** from 2-chloroethoxyethanol.



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Caption: A generalized workflow for the synthesis of **2-(2-chloroethoxy)acetic acid**.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)